

Linuron CAS number 330-55-2 properties

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Compound of Interest		
Compound Name:	Linuron	
Cat. No.:	B1675549	Get Quote

An In-depth Technical Guide on the Properties of **Linuron** (CAS Number 330-55-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical, physical, toxicological, and environmental properties of **Linuron** (CAS No. 330-55-2). The information is compiled from various scientific and regulatory sources to support research, development, and safety assessment activities.

Chemical and Physical Properties

Linuron, with the IUPAC name N'-(3,4-dichlorophenyl)-N-methoxy-N-methylurea, is a substituted phenylurea herbicide.[1][2] It presents as an odorless, white to colorless crystalline solid.[1] Dry formulations of **Linuron** are stable under normal storage conditions, and it is stable in neutral aqueous media at its melting point.[3] However, it undergoes slow hydrolysis by acids and alkalis at normal temperatures, a process that accelerates at higher temperatures. [3]

Table 1: Physicochemical Properties of Linuron



Property	Value	Source(s)
CAS Number	330-55-2	[1]
Molecular Formula	C9H10Cl2N2O2	[1]
Molecular Weight	249.09 g/mol	[1]
Melting Point	93-94 °C	[1][4]
Boiling Point	Decomposes before boiling	[5]
Density	1.49 g/cm³ at 20 °C	[1]
Vapor Pressure	1.43×10^{-6} mmHg at 25 °C	[1]
Water Solubility	75 - 81 mg/L at 24-25 °C	[3][6]
Log K_ow (Octanol-Water Partition Coefficient)	3.0 - 3.2	[1][7]
Henry's Law Constant	1.97 x 10 ⁻⁹ atm⋅m³/mol at 25 °C	[1]

Table 2: Solubility of Linuron in Organic Solvents at 25 °C

Solvent	Solubility (g/kg)	Source(s)
Acetone	500	[1]
Benzene	150	[1]
Ethanol	150	[1]
Xylene	130	[1]
n-Heptane	15	[1]

Mechanism of Action

Linuron exhibits two primary mechanisms of action that are relevant to its herbicidal activity and its toxicological profile in non-target organisms.



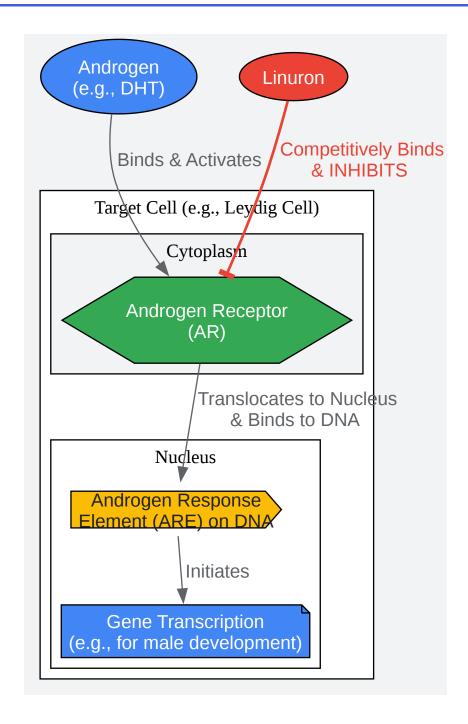
Inhibition of Photosystem II (Herbicidal Action)

In plants, **Linuron** acts as a potent inhibitor of photosynthesis.[2][8] It disrupts the photosynthetic electron transport chain within Photosystem II (PSII) by binding to the D1 protein at the Q_B_ binding site.[8][9] This binding competitively displaces the native plastoquinone molecule, which is the secondary quinone acceptor (Q_B_).[9] The blockage prevents the flow of electrons from the primary quinone acceptor (Q_A_) to Q_B_, thereby halting the production of ATP and NADPH required for carbon fixation.[9] This interruption of photosynthesis leads to rapid chlorosis (yellowing) and eventual death of the susceptible plant.

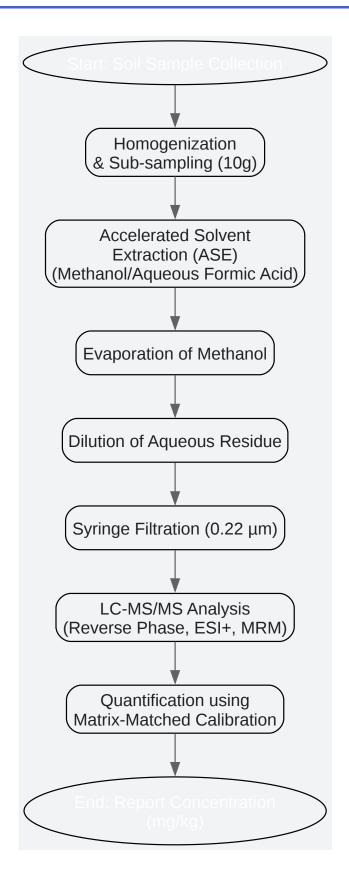












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